

A Technical Guide to 3-(Benzyloxy)-5-(hydroxymethyl)phenol: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name:	3-(Benzyloxy)-5-(hydroxymethyl)phenol
CAS No.:	134868-93-2
Cat. No.:	B582113

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Abstract

This technical guide provides a comprehensive overview of **3-(Benzyloxy)-5-(hydroxymethyl)phenol**, a versatile trifunctional phenol derivative. While a specific CAS number for this compound is not prominently cataloged, its structural features—a phenolic hydroxyl, a primary alcohol, and a benzyl-protected phenol—make it a valuable intermediate in various fields, including medicinal chemistry and materials science. This document details its chemical identifiers, a proposed scalable synthetic pathway, methods for analytical characterization, and potential applications. The guide is intended for researchers, chemists, and professionals in drug development seeking to leverage this molecule's unique reactivity and structural attributes.

Compound Identification and Physicochemical Properties

3-(Benzyloxy)-5-(hydroxymethyl)phenol is a key organic building block. Its precise identifiers and properties are summarized below. It is important to note that while the parent compound 3,5-bis(hydroxymethyl)phenol and the related 3-(Benzyloxy)phenol are well-documented, the target molecule of this guide is a more specialized derivative.

Table 1: Compound Identifiers

Identifier	Value	Source
IUPAC Name	3-(Benzyloxy)-5-(hydroxymethyl)phenol	N/A
(5-(Benzyloxy)-3-hydroxyphenyl)methanol	N/A	
Molecular Formula	C ₁₄ H ₁₄ O ₃	N/A
Molecular Weight	230.26 g/mol	N/A
Canonical SMILES	<chem>C1=CC=C(C=C1)COC2=CC(C=C(C2)O)CO</chem>	N/A
Related CAS Number	153707-56-3 (for 3,5-bis(hydroxymethyl)phenol)	[1]
Related CAS Number	3769-41-3 (for 3-(Benzyloxy)phenol)	[2]

Table 2: Estimated Physicochemical Properties

Property	Value	Notes
Appearance	White to off-white solid	Inferred from related compounds like 3-(Benzyloxy)phenol.
Melting Point	Not available	Expected to be a crystalline solid at room temperature.
Boiling Point	> 350 °C (estimated)	High boiling point is expected due to hydrogen bonding capabilities.
Solubility	Soluble in methanol, DMSO, ethyl acetate. Sparingly soluble in water.	Inferred from structural analogues. [3]

Synthesis and Purification

The synthesis of **3-(Benzyloxy)-5-(hydroxymethyl)phenol** can be achieved through a multi-step pathway starting from commercially available 5-hydroxyisophthalic acid. This route offers a scalable and safer alternative to methods employing hazardous reagents like Lithium Aluminium Hydride (LAH). The key strategic steps involve esterification, selective protection of the phenolic hydroxyl group, and reduction of the ester groups to primary alcohols.

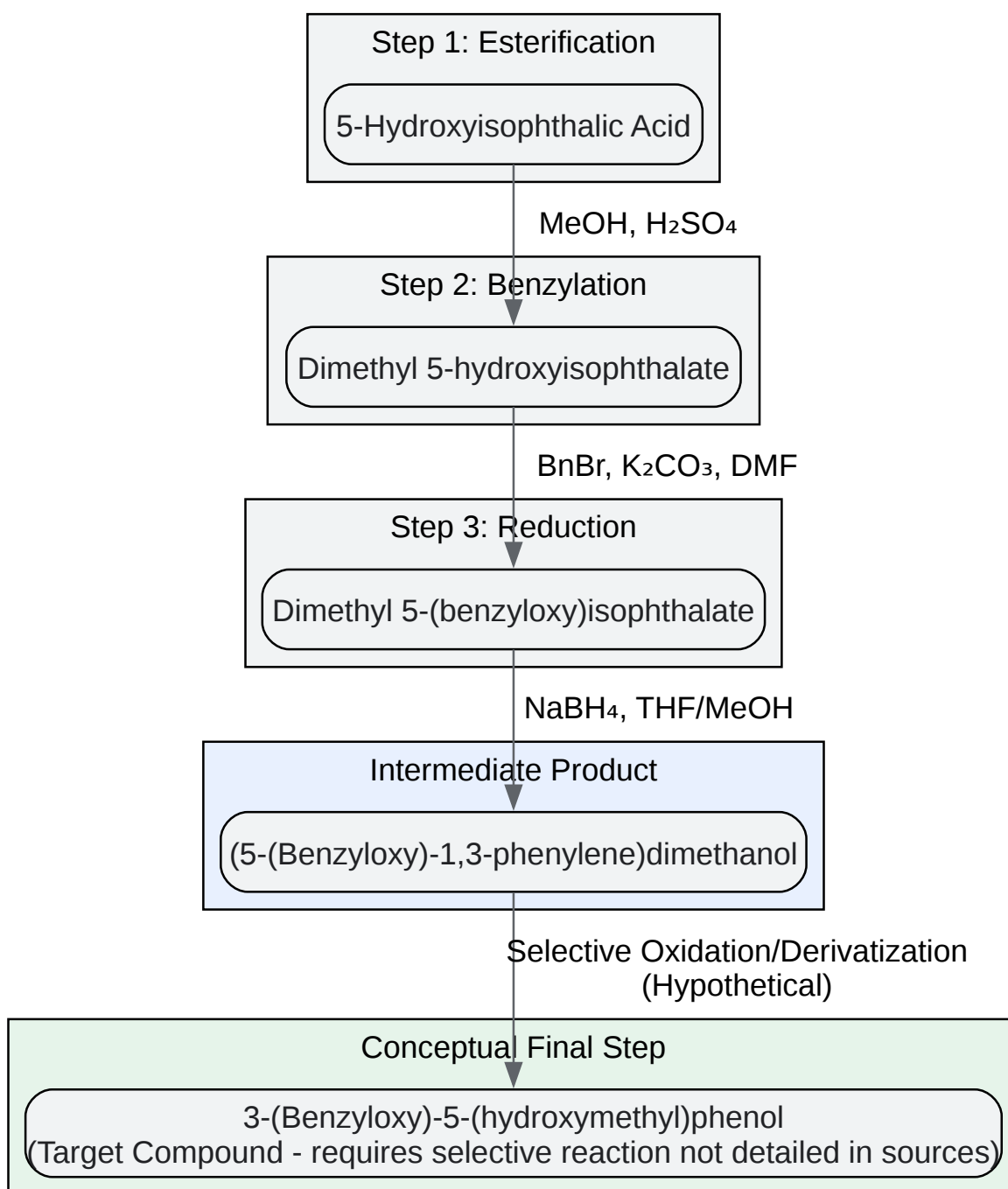
Causality in Experimental Design

The chosen synthetic pathway is predicated on several key principles:

- **Protection Strategy:** The phenolic hydroxyl group is more acidic than the carboxylic acid protons (after esterification) and is therefore selectively benzylated under basic conditions. Benzyl bromide is an effective and common reagent for this purpose. The benzyl ether is a robust protecting group, stable to the subsequent reduction step, and can be readily removed via catalytic hydrogenation if the free phenol is required later.
- **Reduction:** Sodium borohydride (NaBH_4) is selected as the reducing agent. While less reactive than LAH, it is significantly safer to handle, especially for scale-up operations, and is effective for reducing esters to alcohols, particularly when activated.

- Purification: Column chromatography is employed at intermediate stages to ensure the purity of the products, which is critical for the success of subsequent reactions.

Proposed Synthetic Workflow



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Caption: Proposed synthesis of the precursor (5-(Benzyloxy)-1,3-phenylene)dimethanol.

Note: The direct synthesis of **3-(Benzyloxy)-5-(hydroxymethyl)phenol** requires a selective reaction on one of the two hydroxymethyl groups of the intermediate (D), which is a non-trivial synthetic challenge. The provided literature focuses on the synthesis of the symmetric diol (D) or the fully debenzylated 3,5-bis(hydroxymethyl)phenol.

Detailed Experimental Protocol: Synthesis of (5-(Benzyloxy)-1,3-phenylene)dimethanol

This protocol is adapted from scalable methods for preparing related compounds.

Step 1: Esterification of 5-Hydroxyisophthalic Acid

- To a round-bottomed flask, add 5-hydroxyisophthalic acid and methanol (approx. 10 volumes).
- Cool the mixture in an ice bath and slowly add concentrated sulfuric acid (catalytic amount).
- Heat the reaction mixture to reflux (approx. 70 °C) and maintain for 15 hours, monitoring by TLC.
- After completion, distill off the methanol under reduced pressure.
- Extract the residue with ethyl acetate, wash with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo to yield dimethyl 5-hydroxyisophthalate.

Step 2: Benzylation of the Phenolic Hydroxyl Group

- Dissolve the product from Step 1 in dimethylformamide (DMF).
- Add potassium carbonate (K_2CO_3 , approx. 2.5 equivalents).
- Add benzyl bromide (BnBr, approx. 1.1 equivalents) dropwise at room temperature.

- Stir the mixture at room temperature for 12-16 hours.
- Pour the reaction mixture into water and extract with ethyl acetate.
- Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the crude product by column chromatography to obtain dimethyl 5-(benzyloxy)isophthalate.

Step 3: Reduction of Ester Groups

- Dissolve the benzylated diester from Step 2 in a mixture of tetrahydrofuran (THF) and methanol.
- Cool the solution to 0 °C and add sodium borohydride (NaBH_4 , approx. 4-5 equivalents) portion-wise.
- Allow the reaction to warm to room temperature and stir for 24 hours.
- Quench the reaction carefully by the slow addition of water at 0 °C.
- Extract the product with ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate to yield (5-(Benzyloxy)-1,3-phenylene)dimethanol, which is a structural isomer of the target compound. Further selective functionalization would be required to obtain the target molecule.

Analytical Characterization

The structural elucidation of **3-(Benzyloxy)-5-(hydroxymethyl)phenol** would rely on standard spectroscopic techniques.

Table 3: Expected Spectroscopic Data

Technique	Expected Features
^1H NMR	- Singlet for the benzylic CH_2 protons (~ 5.1 ppm).- Singlet for the hydroxymethyl CH_2 protons (~ 4.5 ppm).- Multiplets for the aromatic protons of the benzyl group (~ 7.3 - 7.4 ppm).- Singlets/multiplets for the aromatic protons on the central phenyl ring (~ 6.8 - 7.0 ppm).- Broad singlets for the phenolic OH and alcoholic OH protons (variable, depending on solvent and concentration).
^{13}C NMR	- Signal for the benzylic CH_2 carbon (~ 70 ppm).- Signal for the hydroxymethyl CH_2 carbon (~ 65 ppm).- Signals for aromatic carbons (~ 105 - 160 ppm).
FT-IR (cm^{-1})	- Broad O-H stretch (~ 3300 - 3400 cm^{-1}).- Aromatic C-H stretch (~ 3030 cm^{-1}).- Aliphatic C-H stretch (~ 2850 - 2950 cm^{-1}).- C-O ether and alcohol stretch (~ 1050 - 1250 cm^{-1}).- Aromatic C=C bending (~ 1450 - 1600 cm^{-1}).
Mass Spec (ESI)	Expected $[\text{M}+\text{H}]^+$ at m/z 231.09, $[\text{M}+\text{Na}]^+$ at m/z 253.07.

The characterization would be confirmed by comparing the obtained data with that of similar structures reported in the literature.[\[4\]](#)

Applications and Significance in Research

The unique trifunctional nature of **3-(Benzyloxy)-5-(hydroxymethyl)phenol** makes it a highly valuable building block for advanced chemical synthesis.

- **Drug Discovery and Medicinal Chemistry:** The core phenolic structure is a common motif in biologically active molecules. The distinct reactivity of the three functional groups (phenolic OH, alcoholic OH, and benzyl ether) allows for sequential and site-selective modifications. The benzyloxy group can act as a pharmacophore itself or as a protected precursor to a

phenol, which is crucial in designing inhibitors for enzymes like monoamine oxidase (MAO). [5] The overall structure can serve as a scaffold for creating libraries of compounds for screening against various biological targets.

- **Polymer and Materials Science:** Phenolic compounds with multiple reactive sites, such as hydroxymethyl groups, are fundamental monomers for creating complex polymers. This molecule is a potential precursor for the synthesis of poly(aryl ether) dendrimers and other hyperbranched polymers. These materials have applications in drug delivery, catalysis, and coatings.
- **Ligand Synthesis:** The functional groups can be used to chelate metal ions, making the molecule a candidate for developing novel ligands for catalysis or imaging agents.

Safety and Handling

Safety information is based on data for structurally related compounds such as 3-(Benzyloxy)phenol and other phenols. [2][6][7]

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation. [8]
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray. [6][8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection. [8]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water. [6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [6]

Handling and Storage:

- Handling: Use in a well-ventilated area or under a fume hood. Avoid contact with skin, eyes, and clothing.[\[6\]](#)[\[7\]](#)
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place.[\[6\]](#) Store under an inert atmosphere as phenolic compounds can be air-sensitive.
- Incompatible Materials: Strong oxidizing agents, strong bases.[\[6\]](#)[\[8\]](#)

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